

Diflorasone Diacetate CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Diflorasone Diacetate*

Cat. No.: *B1670559*

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An In-depth Technical Guide to Diflorasone Diacetate

This guide provides a comprehensive overview of the chemical and pharmacological properties of **Diflorasone Diacetate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Diflorasone diacetate is a high-potency topical corticosteroid used for its anti-inflammatory and antipruritic properties in treating various skin disorders.[1][2][3] It is the 17,21-diacetate derivative of diflorasone.[1][2] At room temperature, it exists as a white to off-white crystalline solid.[4]

Table 1: Chemical Identifiers for **Diflorasone Diacetate**

Identifier Type	Value	Source(s)
CAS Number	33564-31-7	[1] [5] [6] [7] [8]
IUPAC Name	[2- [(6S,8S,9R,10S,11S,13S,14S, 16S,17R)-17-acetyloxy-6,9- difluoro-11-hydroxy-10,13,16- trimethyl-3-oxo- 6,7,8,11,12,14,15,16- octahydrocyclopenta[a]phenan thren-17-yl]-2-oxoethyl] acetate	[1] [9]
Molecular Formula	C26H32F2O7	[1] [5] [6]
Molecular Weight	494.52 g/mol	[6]
PubChem CID	71414	[1] [10]
InChI	InChI=1S/C26H32F2O7/c1-13- 8-17-18-10-20(27)19-9- 16(31)6-7- 23(19,4)25(18,28)21(32)11- 24(17,5)26(13,35- 15(3)30)22(33)12-34- 14(2)29/h6-7,9,13,17-18,20- 21,32H,8,10-12H2,1- 5H3/t13-,17-,18-,20-,21-,23-,2 4-,25-,26-/m0/s1	[1] [6] [10]
InChIKey	BOBLHFUVNSFZPJ- JOYXJVLSSA-N	[1] [5] [6] [9] [10]
SMILES	C[C@H]1C[C@H]2[C@@H]3 C--INVALID-LINK-- COC(=O)C)OC(=O)C)C)O)F)C ">C@@HF	[1] [6]
European Community (EC) Number	251-575-1	[1] [7]
UNII	7W2J09SCWX	[1] [9]

Synonyms

Psorcon, Florone, Florone E,
Maxiflor, Apexicon E

[1][5][9]

Pharmacological Profile

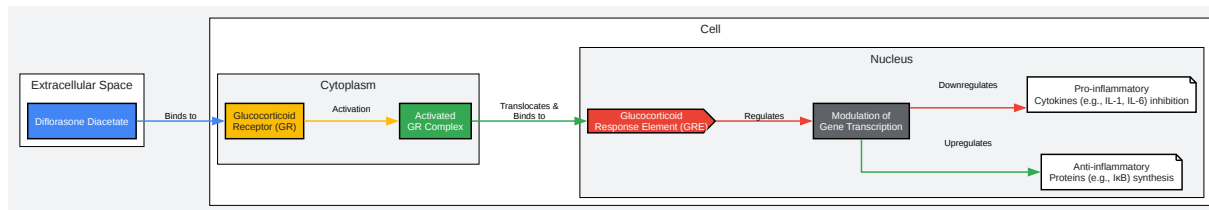
Diflorasone diacetate is a synthetic glucocorticoid that exhibits potent anti-inflammatory, immunosuppressive, and antipruritic activities.[1][3][9] It is classified as a Class I corticosteroid in the United States, the highest potency level.[10] Its therapeutic effects are indicated for the relief of inflammatory and pruritic manifestations of corticosteroid-responsive dermatoses, such as psoriasis and atopic dermatitis.[3][11][12]

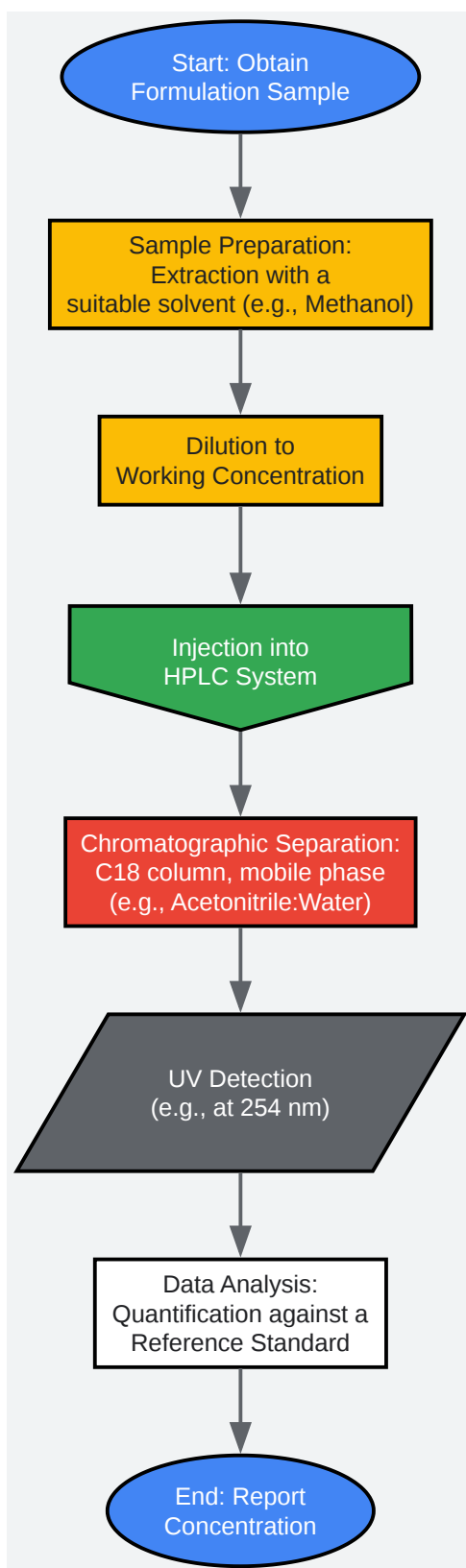
The mechanism of action for **diflorasone diacetate** is characteristic of other topical corticosteroids.[13] As a glucocorticoid, it diffuses across the cell membrane and binds to the glucocorticoid receptor (GR) located in the cytoplasm.[1][9] This binding event initiates a conformational change in the receptor, leading to its translocation into the nucleus.

Inside the nucleus, the activated receptor-ligand complex interacts with specific DNA sequences known as glucocorticoid response elements (GREs).[1][9] This interaction modulates gene transcription, leading to two primary outcomes:

- **Gene Activation (Transactivation):** Upregulation of genes encoding anti-inflammatory proteins, such as IκB (inhibitor of kappa B).[1][9]
- **Gene Repression (Transrepression):** Inhibition of the production of pro-inflammatory cytokines, including interleukins IL-1, IL-2, and IL-6.[1][9] This repression prevents the activation of cytotoxic T-lymphocytes.[1][9]

The culmination of these genomic effects is the suppression of the inflammatory cascade, reduction of itching, and vasoconstriction of blood vessels in the skin.[3][13]





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